

In-depth Technical Guide: Aminooxidamide (CAS 15435-66-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aminooxidamide*

Cat. No.: *B1214172*

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Abstract

Aminooxidamide, with the Chemical Abstracts Service (CAS) number 15435-66-2, is a chemical entity of interest in various scientific domains. This document provides a comprehensive overview of its known properties, potential biological roles, and synthetic methodologies. While detailed experimental data remains limited in publicly accessible literature, this guide consolidates the available information to serve as a foundational resource for research and development activities.

Chemical and Physical Properties

Aminooxidamide is identified as a nitrogen oxoanion and the conjugate base of hydroxylamine.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	15435-66-2	[1] [2] [3]
Molecular Formula	H ₂ NO ⁻	[1] [2] [3]
Molecular Weight	32.022 g/mol	[1] [2]
Appearance	Typically a white crystalline solid	[1]
Solubility	Generally soluble in water	[1] [3]
InChI	InChI=1S/H2NO/c1-2/h1H2/q-1	[2]
SMILES	N[O-]	[2] [3]

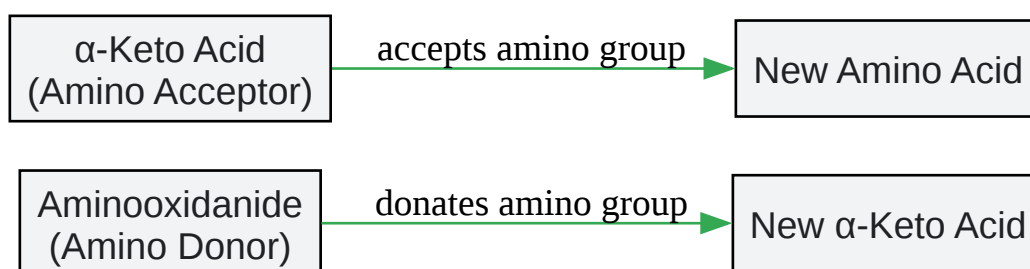
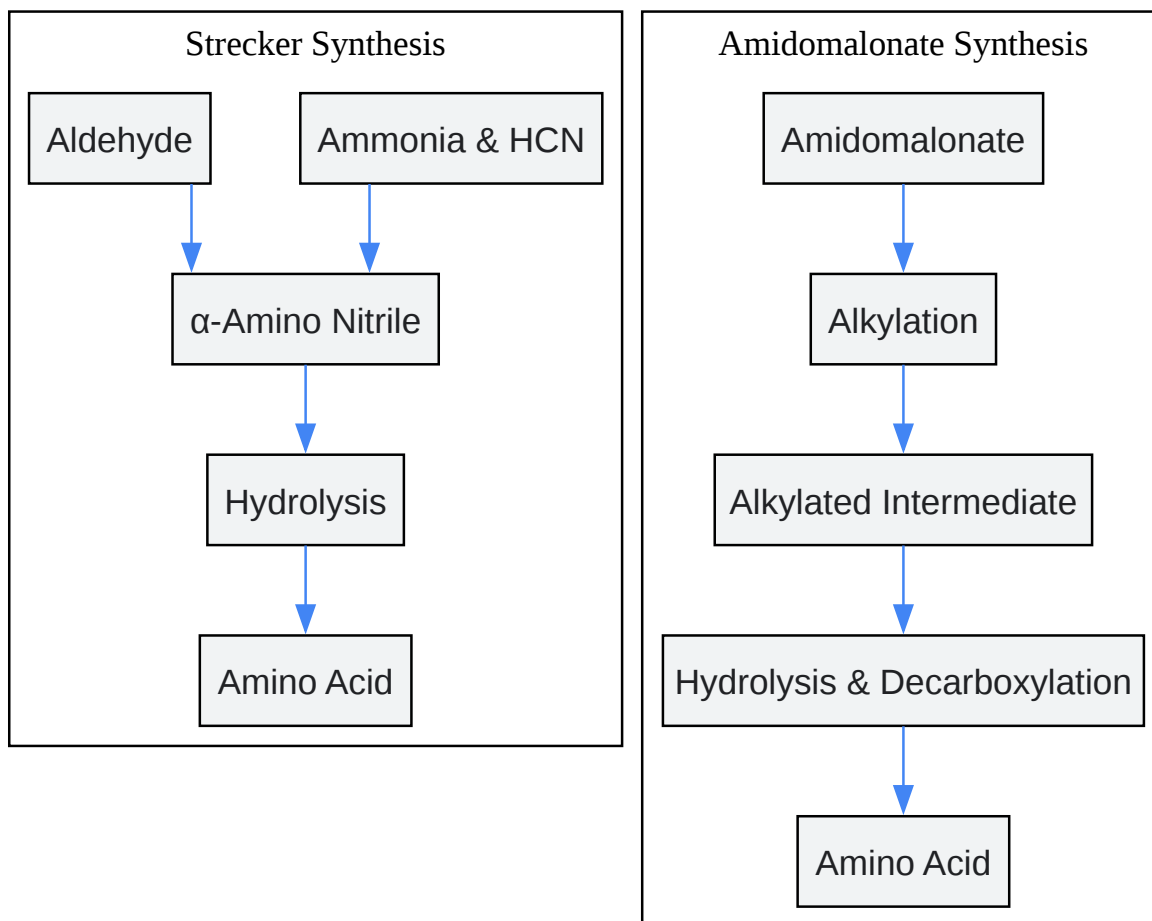
Synthesis and Reactions

While specific, detailed experimental protocols for the synthesis of **Aminooxidamide** are not readily available in the reviewed literature, general synthetic routes for related amino acid derivatives are often cited. These include:

- Strecker Synthesis: This method involves the reaction of an aldehyde with ammonia and hydrogen cyanide to form an alpha-amino nitrile, which is subsequently hydrolyzed.[\[1\]](#)
- Amidomalonate Synthesis: This approach utilizes the alkylation of an amidomalonate followed by hydrolysis and decarboxylation.[\[1\]](#)

Aminooxidamide is expected to participate in reactions characteristic of amino acids, such as peptide bond formation, decarboxylation, and N-acylation.[\[1\]](#)

Logical Flow of General Amino Acid Synthesis



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References

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- 2. Aminooxidamide | H2NO- | CID 160955 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [In-depth Technical Guide: Aminooxidamide (CAS 15435-66-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214172#aminooxidamide-cas-15435-66-2-properties]

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